

A Head-to-Head Showdown: RO3201195 vs. SB203580 for p38 MAPK Inhibition

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B15614496

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For researchers, scientists, and drug development professionals navigating the landscape of p38 MAPK inhibitors, a critical evaluation of available tools is paramount. This guide provides a comprehensive comparison of two prominent inhibitors, **RO3201195** and SB203580, focusing on their efficacy, selectivity, and underlying mechanisms of action, supported by experimental data.

Both **RO3201195** and SB203580 are potent, ATP-competitive inhibitors of p38 mitogen-activated protein kinase (MAPK), a key signaling node in the cellular response to stress, inflammation, and other external stimuli. Their ability to modulate this pathway has made them invaluable research tools and potential therapeutic agents. However, differences in their potency, selectivity, and off-target effects can significantly impact experimental outcomes and clinical potential.

At a Glance: Quantitative Efficacy

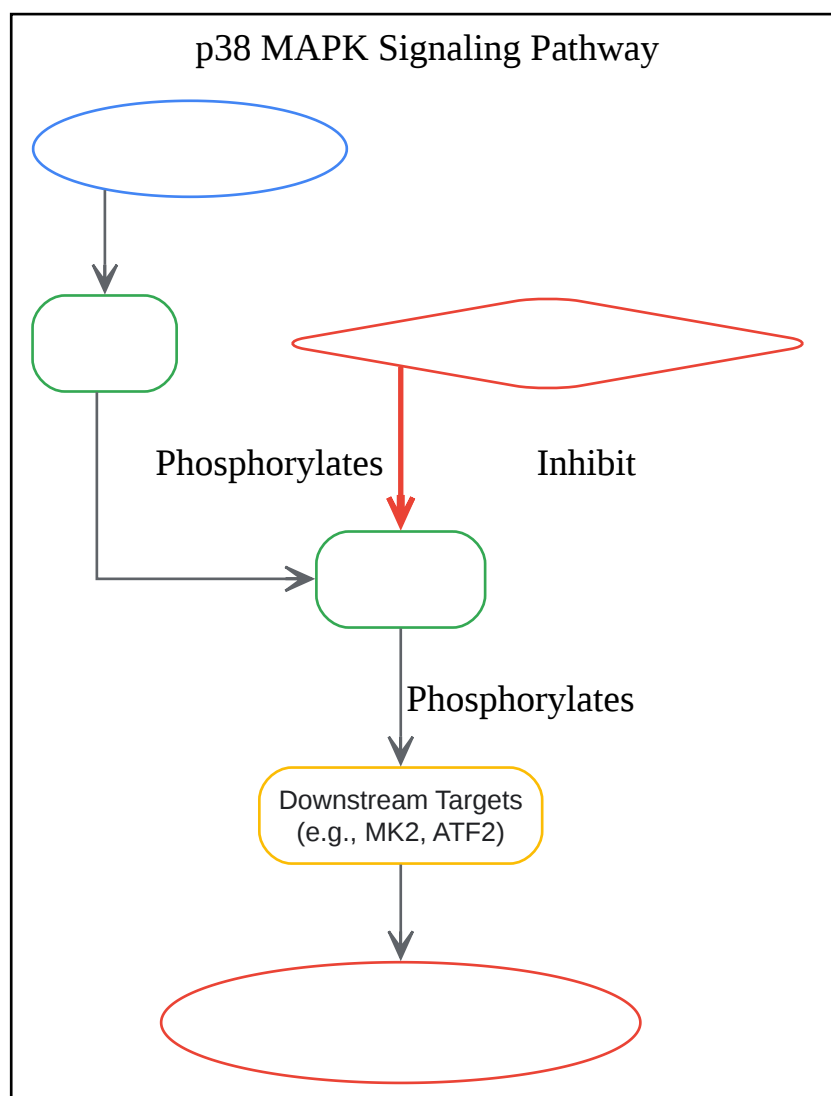
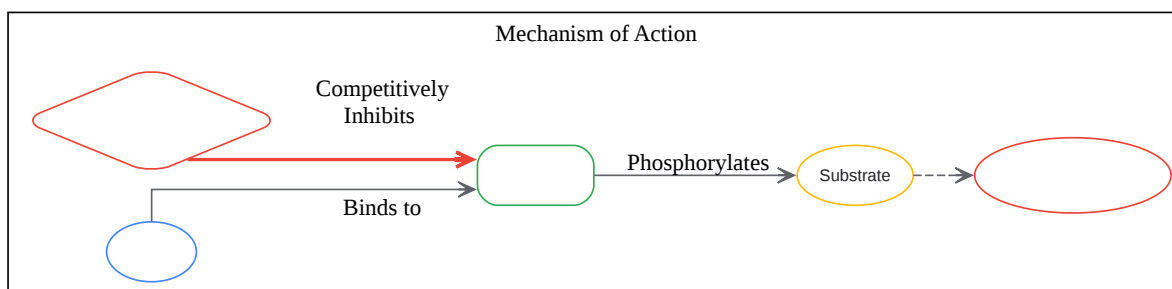
A direct comparison of the inhibitory activity of **RO3201195** and SB203580 reveals significant differences in potency, particularly against the p38 α isoform.

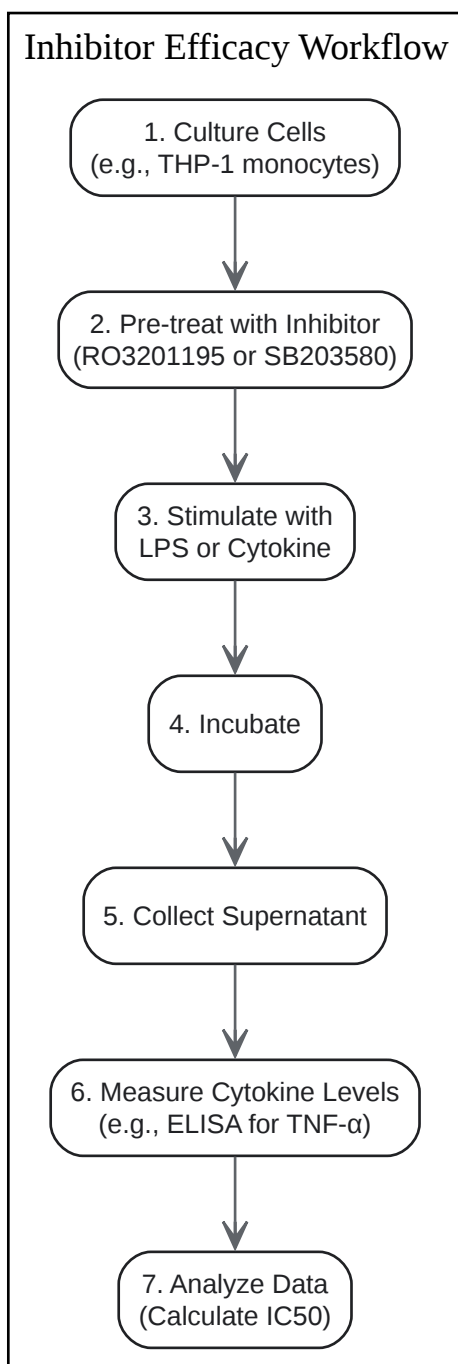
Compound	Target	IC50 (nM)	Assay System
RO3201195	p38α	0.7	Enzymatic Assay
TNF-α release (THP-1 cells)	0.25	Cell-based Assay	
IL-1β release (human whole blood)	0.57	Cell-based Assay	
SB203580	p38α/SAPK2a	50	Enzymatic Assay
p38β2/SAPK2b	500	Enzymatic Assay	
LCK	>5,000	Enzymatic Assay	
GSK-3β	>10,000	Enzymatic Assay	
PKBα	>25,000	Enzymatic Assay	
IL-2 induced T-cell proliferation	3,000 - 5,000	Cell-based Assay	

Data Interpretation: **RO3201195** demonstrates significantly higher potency against p38α in enzymatic assays compared to SB203580, with an IC50 value in the sub-nanomolar range. This enhanced potency is also reflected in cell-based assays measuring the inhibition of downstream inflammatory cytokine production. While SB203580 is a potent inhibitor of p38α, it is approximately 70-fold less potent than **RO3201195** in enzymatic assays. Furthermore, SB203580 exhibits a 10-fold lower potency for the p38β2 isoform.

Mechanism of Action: Targeting the ATP-Binding Pocket

Both inhibitors function by competing with ATP for binding to the catalytic site of p38 MAPK, thereby preventing the phosphorylation of downstream substrates.





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